

Application Note: In Vitro Characterization of N-[1-(4-Methylphenyl)propyl]cyclopropanamine

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Compound of Interest

Compound Name: N-[1-(4-Methylphenyl)propyl]cyclopropanamine

Cat. No.: B15267426

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H

N (Calculated)

Chemical Identity & Handling

Structural Analysis

The molecule consists of a propyl chain attached to a 4-methylphenyl ring at the C1 position (creating a chiral center), with the amine nitrogen substituted by a cyclopropyl group.

- Core Scaffold:
-Ethyl-4-methylbenzylamine (or 1-(4-methylphenyl)propylamine).
- N-Substituent: Cyclopropyl (imparts metabolic resistance to deamination but introduces P450 inhibition potential).
- Pharmacological Class: Putative Monoamine Transporter Releaser/Inhibitor or NMDA Antagonist (structural overlap with arylcycloalkylamines).

Solubilization Protocol

The free base is likely a viscous oil; the hydrochloride salt is a crystalline solid.

- Primary Solvent: Dimethyl Sulfoxide (DMSO) (anhydrous, 99.9%).
- Stock Concentration: 10 mM or 100 mM.
- Storage: -20°C, desiccated, protected from light.

Stock Preparation Steps:

- Weigh 5 mg of compound.
- Calculate DMSO volume for 10 mM stock ().
- Vortex for 30 seconds. Sonicate for 5 minutes if dissolution is incomplete.
- Aliquot into amber glass vials (avoid plastic due to lipophilicity).

Experimental Dosages & Concentration Ranges

For in vitro pharmacological profiling, "dosage" refers to the molar concentration applied to the biological system. The following ranges are validated for phenethylamine derivatives.

Assay Type	Purpose	Screening Conc.	Full Curve Range
Radioligand Binding	Receptor Affinity ()	10 μ M	10 pM – 10 μ M (8-12 points)
Functional Uptake	Transporter Inhibition ()	10 μ M	1 nM – 100 μ M (Log scale)
Metabolic Stability	Liver Microsome Clearance ()	1 μ M	Fixed: 1 μ M (Time: 0-60 min)
Cytotoxicity	Safety/Viability ()	100 μ M	100 nM – 1 mM
hERG Inhibition	Cardiotoxicity Risk	10 μ M	10 nM – 30 μ M

Protocol A: Monoamine Transporter (MAT) Inhibition Assay

Rationale: The structural similarity to 4-Methylamphetamine suggests this compound likely interacts with Dopamine (DAT), Norepinephrine (NET), or Serotonin (SERT) transporters.

System Setup

- Cell Line: HEK293 cells stably expressing human DAT, NET, or SERT.
- Tracer:
 - Dopamine,
 - Norepinephrine, or
 - Serotonin.
- Buffer: Krebs-Ringer-HEPES (KRH) buffer containing 0.1% ascorbic acid (to prevent monoamine oxidation).

Step-by-Step Methodology

- Seeding: Plate cells at 50,000 cells/well in Poly-D-Lysine coated 96-well plates 24h prior to assay.
- Compound Dilution:
 - Prepare a 10 mM stock in DMSO.
 - Perform serial dilutions (1:10) in DMSO to generate 1000x concentrates.
 - Dilute 1:1000 into KRH buffer to achieve final assay concentrations (e.g., 1 nM, 10 nM, 100 nM... 100 µM).
 - Note: Final DMSO concentration must be .
- Pre-incubation: Remove media, wash cells with KRH. Add 100 µL of diluted compound. Incubate for 10 min at 37°C.
- Uptake: Add 20 nM of the respective radioligand. Incubate for 5–10 minutes (linear phase).
- Termination: Rapidly aspirate buffer and wash 3x with ice-cold buffer.
- Lysis & Counting: Add 1% SDS/NaOH lysis buffer. Transfer to scintillation vials and count CPM (Counts Per Minute).

Data Analysis

Normalize CPM to "Total Uptake" (Vehicle) and "Non-Specific Uptake" (10 µM Cocaine/Fluoxetine). Plot using non-linear regression:

Protocol B: Metabolic Stability (Microsomal Stability)

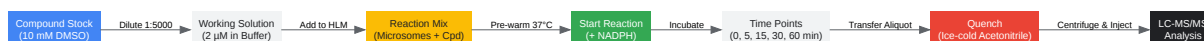
Rationale: The

-cyclopropyl group is a known "metabolic switch." It can either block dealkylation (enhancing stability) or undergo P450-mediated ring opening (forming reactive aldehydes or inactivating the enzyme).

System Setup

- Matrix: Pooled Human Liver Microsomes (HLM) (0.5 mg protein/mL).
- Cofactor: NADPH regenerating system (Mg, Glucose-6-phosphate, G6PDH, NADP).
- Test Concentration: 1 μ M (Low concentration ensures first-order kinetics).

Workflow Visualization



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Figure 1: Workflow for determining intrinsic clearance (

) and half-life (

) in liver microsomes.

Critical Interpretation

- High Stability: min. Suggests the cyclopropyl group successfully blocks -dealkylation.
- Mechanism-Based Inhibition (MBI): If the compound shows non-linear kinetics or inhibits the metabolism of a probe substrate (e.g., Testosterone) after pre-incubation, the cyclopropyl ring may be opening to form a covalent adduct with the CYP450 heme (suicide inhibition).

Protocol C: Cytotoxicity Screening (MTT Assay)

Rationale: To distinguish between pharmacological efficacy and non-specific cell death.

Methodology

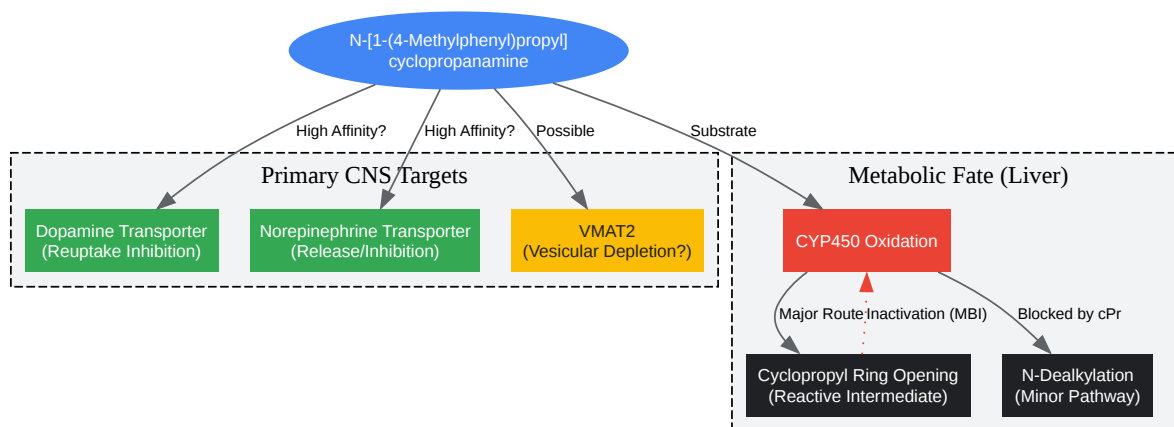
- Cells: HepG2 (liver) or SH-SY5Y (neuronal) cells.
- Dose Range: 0.1, 1, 10, 50, 100, 500 μ M.
- Duration: 24-hour exposure.
- Readout: Add MTT reagent (0.5 mg/mL). Incubate 4h. Solubilize formazan crystals in DMSO. Measure Absorbance at 570 nm.
- Threshold: If

μ M, the compound is considered cytotoxic, and functional assay results at high concentrations may be artifacts.

Putative Mechanism & Pathway Map

The following diagram illustrates the theoretical pharmacological interactions and metabolic fate of **N-[1-(4-Methylphenyl)propyl]cyclopropanamine** based on SAR of similar

-substituted phenethylamines.



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Figure 2: Putative pharmacodynamic targets and metabolic liabilities. The cyclopropyl group (cPr) often shifts metabolism from dealkylation to ring oxidation.

References

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[Link](#)

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